

2,3,3-Trimethylheptane safety and hazards information

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Compound of Interest

Compound Name: 2,3,3-Trimethylheptane

Cat. No.: B12641461

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An In-depth Technical Guide to the Safety and Hazards of **2,3,3-Trimethylheptane**

Introduction to 2,3,3-Trimethylheptane

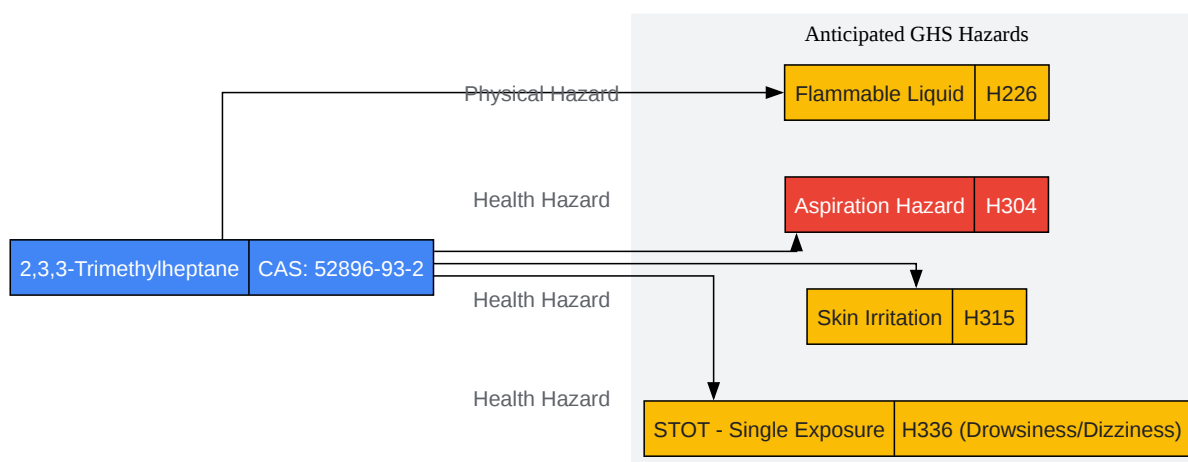
2,3,3-Trimethylheptane is a saturated aliphatic hydrocarbon with the chemical formula $C_{10}H_{22}$ and a molecular weight of 142.28 g/mol .^{[1][2]} Its structure consists of a seven-carbon heptane chain with three methyl group substituents. As a member of the alkane family, it is a colorless liquid and is likely used as an organic solvent for extraction, separation, and dilution of other organic compounds, or as a component in fuels due to its high calorific value and flammability.^[3] The limited specific toxicological and safety data available for **2,3,3-trimethylheptane** necessitates a thorough evaluation of its potential hazards based on its chemical properties and data from isomeric and structurally related compounds. This guide provides a comprehensive overview of the known and anticipated safety considerations for researchers, scientists, and drug development professionals handling this compound.

Section 1: Hazard Identification and Classification

While specific GHS classification for **2,3,3-trimethylheptane** is not readily available, a hazard assessment based on its isomeric compounds, such as 3,3,5-trimethylheptane and 2,3,5-trimethylheptane, suggests that it should be treated as a hazardous substance.^{[4][5]} The primary concerns are its flammability and the potential for severe health effects upon ingestion and inhalation.

Likely GHS Hazard Classification:

- Flammable Liquids, Category 3 (H226): Based on the flashpoint of its isomer 2,3,5-trimethylheptane (41.9°C), it is expected to be a flammable liquid and vapor.[4][5]
- Aspiration Hazard, Category 1 (H304): If swallowed, it may be fatal if it enters the airways.[4]
- Skin Irritation, Category 2 (H315): May cause skin irritation upon prolonged or repeated contact.[6]
- Specific Target Organ Toxicity - Single Exposure, Category 3 (H336): Vapors may cause drowsiness or dizziness.[6]



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Caption: Anticipated GHS hazard classification for **2,3,3-trimethylheptane**.

Section 2: Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **2,3,3-trimethylheptane**. Understanding these properties is crucial for assessing its behavior and

potential hazards in a laboratory setting.

Property	Value	Source
Molecular Formula	C10H22	[1] [2]
Molecular Weight	142.28 g/mol	[1] [7]
CAS Number	52896-93-2	[1] [2]
Appearance	Colorless liquid	[3]
Boiling Point	~157-159 °C	[3]
Density	~0.74 g/mL	[3]
Flash Point	~41.9 °C (estimated from isomer)	[5]
Vapor Pressure	3.48 mmHg at 25°C (for isomer)	[5]
Solubility	Soluble in organic solvents (alcohols, ethers)	[3]
Octanol/Water Partition Coefficient (logP _{oct/wat})	3.859 (calculated)	[7]

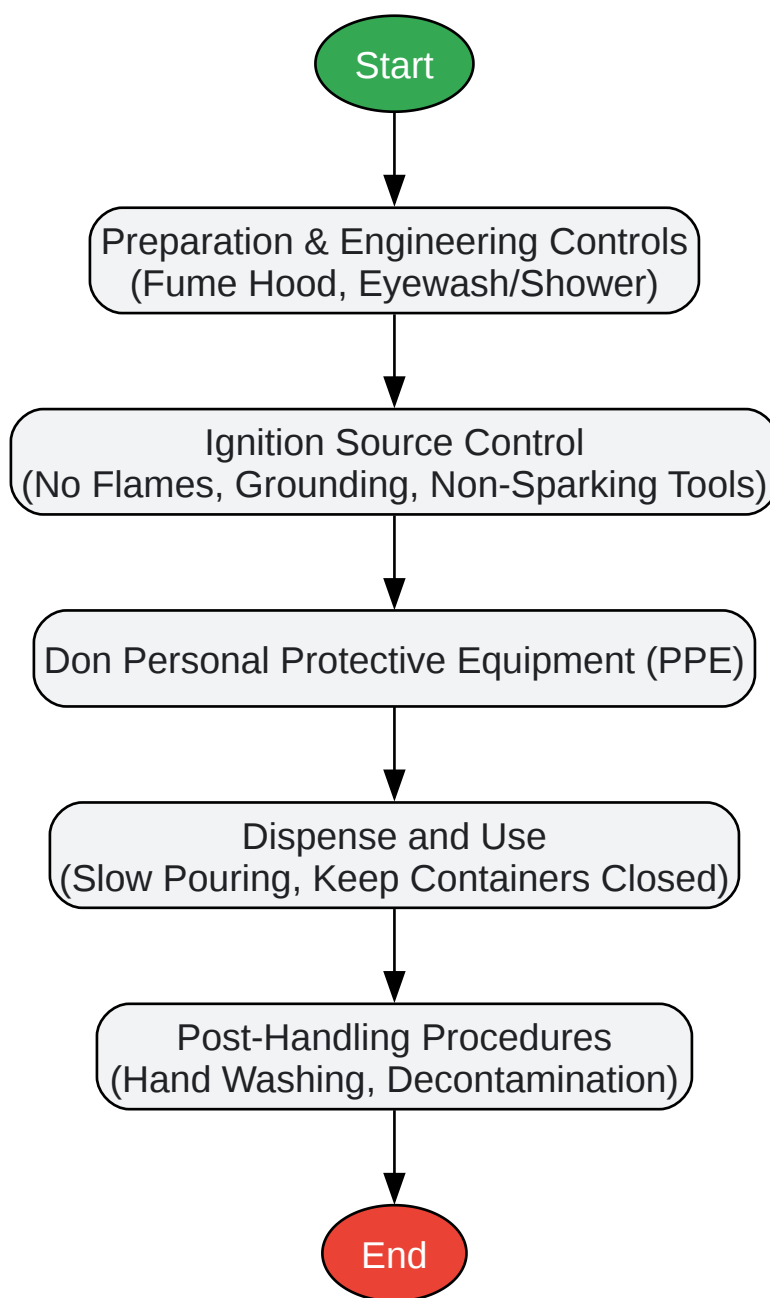
Section 3: Safe Handling and Storage Protocols

Due to its flammability and potential health hazards, strict adherence to safety protocols during handling and storage is imperative.

Experimental Protocol: Safe Handling Workflow

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation exposure.
 - Ensure that an emergency eyewash station and safety shower are readily accessible.

- Ignition Source Control:
 - Eliminate all potential ignition sources from the work area, including open flames, hot surfaces, and sparks.[\[4\]](#)
 - Use explosion-proof electrical and lighting equipment.[\[4\]](#)
 - Ground and bond all containers and receiving equipment to prevent static discharge.[\[4\]](#)[\[5\]](#)
 - Employ non-sparking tools for all operations.[\[4\]](#)[\[5\]](#)
- Personal Protective Equipment (PPE):
 - Don appropriate PPE before handling the substance (see Section 4 for details).
- Dispensing and Use:
 - When transferring the liquid, pour slowly to minimize splashing and vapor generation.
 - Keep containers tightly closed when not in use.[\[4\]](#)
- Post-Handling:
 - Wash hands thoroughly with soap and water after handling.
 - Decontaminate the work area and any equipment used.



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Caption: A generalized workflow for the safe handling of **2,3,3-trimethylheptane**.

Storage

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.[4][8]
- Keep away from heat, sparks, open flames, and other ignition sources.[3][4]

- Store separately from incompatible materials such as oxidizing agents and strong acids.[3][4]
- The storage area should be designed for flammable liquids.

Section 4: Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure and ensure personal safety.

- Eye and Face Protection: Wear chemical safety goggles or a face shield to protect against splashes.[9][10]
- Skin Protection:
 - Wear compatible chemical-resistant gloves (e.g., nitrile or neoprene).[9]
 - A lab coat or chemical-resistant apron should be worn to protect clothing and skin.[11] For tasks with a higher risk of splashing, a chemical-resistant suit may be necessary.[11]
- Respiratory Protection:
 - If working outside of a fume hood or if ventilation is inadequate, use a NIOSH-approved respirator with organic vapor cartridges.[5]

Section 5: Emergency Response Procedures

Prompt and correct response to emergencies such as spills, fires, or personnel exposure is crucial.

First Aid Measures

- Inhalation: Move the individual to fresh air.[4][8] If breathing is difficult, administer oxygen.[8] Seek medical attention if symptoms persist.[8][12]
- Skin Contact: Immediately remove all contaminated clothing.[4][8] Flush the affected skin with plenty of water and soap.[4] Seek medical attention if irritation develops or persists.[4][8]
- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][12] Remove contact lenses if present and

easy to do.[13] Seek immediate medical attention.[4][13]

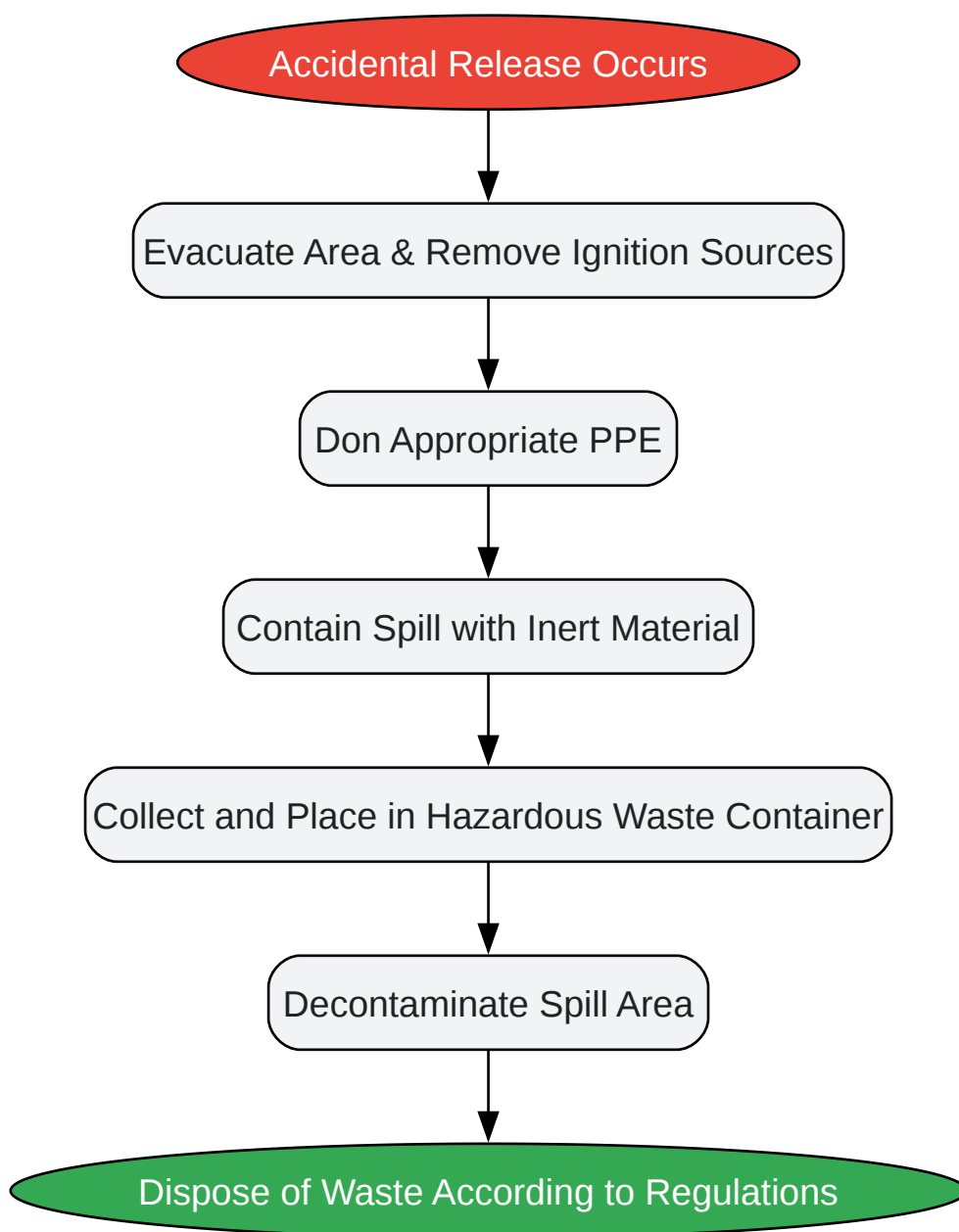
- Ingestion: Do NOT induce vomiting due to the high risk of chemical aspiration into the lungs, which can be fatal.[4] If the person is conscious, rinse their mouth with water.[8] Seek immediate medical attention.[4][12]

Fire Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[4]
- Specific Hazards: The liquid and its vapor are flammable.[4] Vapors are heavier than air and may travel a considerable distance to an ignition source and flash back.[4] Containers may rupture violently if exposed to heat.[4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Personal Precautions: Immediately evacuate the area and remove all ignition sources.[4] Ensure adequate ventilation. Avoid breathing vapors and contact with skin or eyes.[4]
- Containment and Cleaning:
 - For small spills, absorb with an inert material such as vermiculite, sand, or earth.
 - Place the contaminated material into a suitable, labeled container for hazardous waste disposal.[4]
 - For large spills, dike the area to prevent spreading.



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Caption: Workflow for responding to an accidental release of **2,3,3-trimethylheptane**.

Section 6: Toxicological Profile

Specific toxicological data for **2,3,3-trimethylheptane** is not available. However, based on information from similar aliphatic hydrocarbons, the following effects can be anticipated:

- Acute Toxicity: Inhalation of high concentrations of vapors may cause central nervous system (CNS) depression, with symptoms including dizziness, drowsiness, headache, and incoordination.[3][14]
- Aspiration Toxicity: As previously noted, this is a significant hazard. Swallowing the liquid can lead to it entering the lungs, causing chemical pneumonitis, which can be fatal.[4][15]
- Skin and Eye Irritation: Direct contact may cause mild to moderate skin and eye irritation.[6][14]
- Chronic Toxicity: Long-term exposure information is not available, but repeated skin contact may lead to dermatitis due to the defatting action of the solvent.

Given the lack of specific data, it is prudent to handle **2,3,3-trimethylheptane** with the assumption that it carries these risks and to minimize all routes of exposure.

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